

4-Nitropicolinic Acid chemical properties and structure elucidation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitropicolinic Acid

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An In-depth Technical Guide to **4-Nitropicolinic Acid**: Chemical Properties and Structure Elucidation

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure elucidation, and synthesis of **4-Nitropicolinic Acid**. The information is intended to support research and development activities by offering detailed, referenced data and experimental protocols.

Chemical and Physical Properties

4-Nitropicolinic acid, a derivative of pyridine, is a solid, crystalline compound.^[1] Its chemical and physical properties are summarized in the table below, providing a foundational understanding of its characteristics.

Property	Value	Source(s)
IUPAC Name	4-Nitropyridine-2-carboxylic acid	[2]
Synonyms	4-Nitropicolinic acid	[3][4]
CAS Number	13509-19-8	[3][5]
Molecular Formula	C ₆ H ₄ N ₂ O ₄	[2][3][6]
Molecular Weight	168.11 g/mol	[2][3][5][6]
Appearance	White to Orange to Green powder to crystal	[1][4][5]
Melting Point	153 °C (with decomposition reported at 157-158 °C)	[5][7]
Boiling Point	384.9 ± 27.0 °C (Predicted)	[5][8]
Density	1.570 (Predicted)	[5][8]
pKa	2.88 ± 0.10 (Predicted)	[5][8]
Storage Conditions	Room Temperature, Inert atmosphere, Hygroscopic	[4][5]

Structure Elucidation

The determination of the molecular structure of **4-Nitropicolinic Acid** is accomplished through a combination of spectroscopic techniques. These methods provide detailed information about the compound's functional groups and their connectivity.

Infrared (IR) Spectroscopy

Infrared spectroscopy is instrumental in identifying the functional groups present in **4-Nitropicolinic Acid**. The key absorption peaks from a KBr spectrum are detailed below.[5][7]

Wavenumber (cm ⁻¹)	Functional Group
1710	C=O (Carboxylic Acid)
1600, 1585	Aromatic C=C and C=N stretching
1535	Asymmetric NO ₂ stretching

Mass Spectrometry

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, confirming the molecular weight and offering insights into its structure. The predicted mass spectrometry data for **4-Nitropicolinic Acid** is as follows[9]:

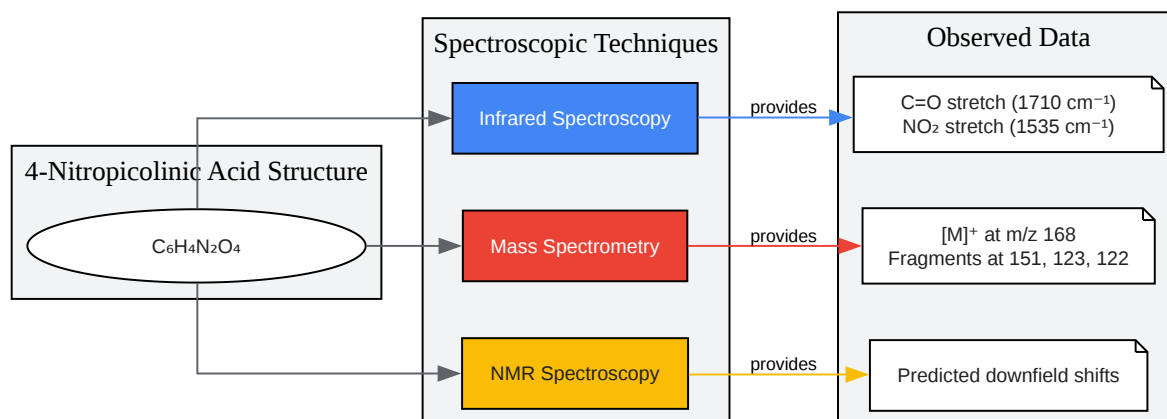
Ion	Predicted m/z	Description
[M] ⁺	168	Molecular Ion
[M - OH] ⁺	151	Loss of a hydroxyl radical from the carboxylic acid group
[M - NO ₂] ⁺	122	Loss of the nitro group
[M - COOH] ⁺	123	Loss of the carboxyl group

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific experimental NMR data is not readily available in the provided search results, theoretical studies using Density Functional Theory (DFT) predict a downfield shift in ¹H NMR signals due to the electron-withdrawing nitro group.[9]

Supramolecular Structure

The structure of **4-Nitropicolinic Acid**, featuring a hydrogen bond donor (carboxylic acid) and acceptors (carboxylate oxygen, nitro group, pyridine nitrogen), allows for the formation of extended supramolecular architectures through non-covalent interactions.[9] In its monohydrate crystalline form, it participates in extensive hydrogen bonding.[9]



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Logical relationship between the structure and spectroscopic data.

Experimental Protocols

The following section details a common method for the synthesis of **4-Nitropicolinic Acid**.

Synthesis of 4-Nitropicolinic Acid from 2-Cyano-4-nitropyridine

This protocol is based on the hydrolysis of 2-cyano-4-nitropyridine.^{[5][7]}

Materials:

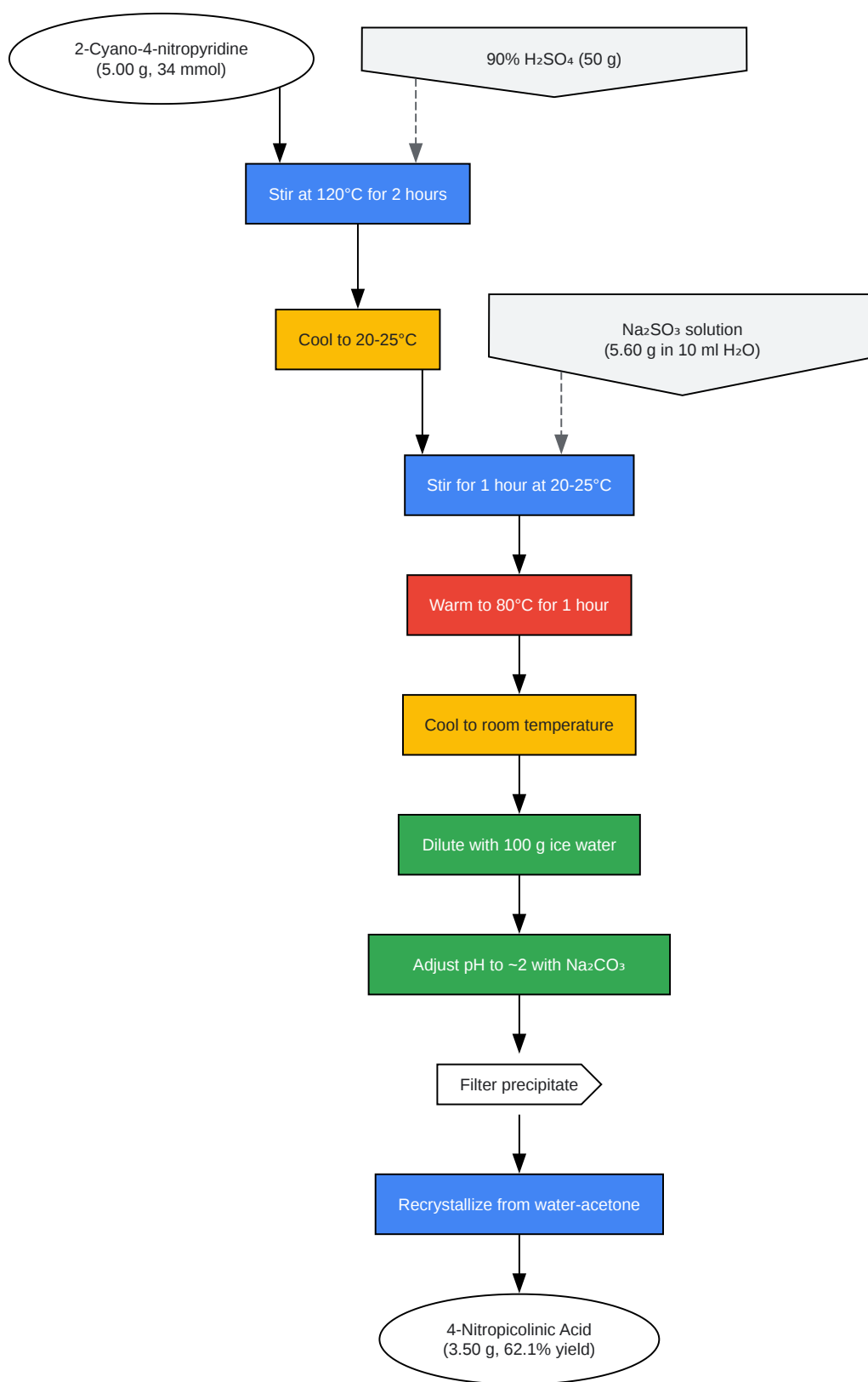
- 2-cyano-4-nitropyridine (5.00 g, 34 mmol)
- 90% Sulfuric acid (50 g)
- Sodium sulfite (5.60 g)
- Deionized water (10 ml for sulfite solution, 100 g for dilution)
- Sodium carbonate

- Water-acetone solvent mixture for recrystallization
- Ice

Procedure:

- Reaction Setup: Dissolve 5.00 g (34 mmol) of 2-cyano-4-nitropyridine in 50 g of 90% sulfuric acid in a suitable reaction vessel.
- Heating: Stir the reaction mixture at 120°C for 2 hours.[\[5\]](#)[\[7\]](#)
- Cooling and Addition: Cool the reaction to a temperature between 20°C and 25°C.[\[5\]](#)[\[7\]](#)
- Sulfite Addition: Slowly add a solution of 5.60 g of sodium sulfite dissolved in 10 ml of water dropwise to the reaction mixture while maintaining the temperature at 20°C to 25°C. Continue stirring at this temperature for 1 hour.[\[5\]](#)[\[7\]](#)
- Warming: Warm the reaction mixture to 80°C for 1 hour.[\[5\]](#)[\[7\]](#)
- Work-up: Cool the reaction to room temperature. Dilute the mixture by adding 100 g of ice water.[\[5\]](#)[\[7\]](#)
- Precipitation: Adjust the pH of the mixture to approximately 2 using sodium carbonate. This will induce the precipitation of the solid product.[\[5\]](#)[\[7\]](#)
- Isolation: Allow the mixture to stand in a refrigerator to complete the precipitation. Collect the precipitate by filtration.[\[5\]](#)[\[7\]](#)
- Purification: Recrystallize the collected solid from a water-acetone solvent mixture to yield the final product.[\[5\]](#)[\[7\]](#)

Expected Yield: 3.50 g of a light yellow crystalline product (62.1% yield).[\[5\]](#)[\[7\]](#)



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Workflow for the synthesis of **4-Nitropicolinic Acid**.

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- To cite this document: BenchChem. [4-Nitropicolinic Acid chemical properties and structure elucidation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079760#4-nitropicolinic-acid-chemical-properties-and-structure-elucidation]

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